

Application Notes & Protocols: Preparation of a Quercetin-d5 Stock Solution

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Compound of Interest

Compound Name: Quercetin D5

Cat. No.: B11933202

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Quercetin is a natural flavonoid found in many fruits, vegetables, and grains, known for its antioxidant, anti-inflammatory, and other biological activities. In analytical chemistry and pharmacokinetic studies, stable isotope-labeled internal standards are crucial for achieving accurate and precise quantification of target analytes by correcting for variations during sample preparation and analysis. Quercetin-d5, a deuterated form of quercetin, serves as an ideal internal standard for mass spectrometry-based quantification of quercetin in complex biological matrices.^{[1][2]}

This document provides a detailed protocol for the preparation of a Quercetin-d5 stock solution, including information on solubility, storage, and handling to ensure its stability and efficacy as an internal standard.

Quantitative Data Summary

The following tables summarize the key properties of Quercetin and Quercetin-d5, which are expected to have nearly identical solubility and stability characteristics.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₁₅ H ₅ D ₅ O ₇	[3]
Molecular Weight	307.27 g/mol	[3]
Appearance	Crystalline solid, typically yellow	[4]
Purity	≥95% (typical)	

Table 2: Solubility Data

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	
Dimethylformamide (DMF)	~30 mg/mL	
Ethanol	~2 mg/mL	
Methanol	Soluble	
Isopropanol	Soluble	
Water / Aqueous Buffers	Sparingly soluble / <0.1 g/100 mL	

Table 3: Storage and Stability

Form	Storage Temperature	Duration	Conditions	Reference
Solid Powder	-20°C	Up to 3 years	---	
In Solvent	-80°C	Up to 1 year	Aliquoted, protected from light	
Aqueous Solution	2-8°C	Not more than 1 day	---	

Experimental Protocol: Preparation of a 1 mg/mL Quercetin-d5 Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of Quercetin-d5 in DMSO, a common solvent for this compound.

3.1. Materials and Equipment

- Quercetin-d5 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), analytical grade
- Analytical balance (readable to 0.01 mg)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, or 10 mL)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator bath
- Amber or light-blocking microcentrifuge tubes or cryovials for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Procedure

- Pre-dissolution Steps:
 - Allow the Quercetin-d5 powder container to equilibrate to room temperature before opening to prevent condensation.
 - Prepare a clean and dry weighing boat or paper.
- Weighing:

- On an analytical balance, accurately weigh the desired amount of Quercetin-d5. For a 1 mg/mL solution in a 5 mL final volume, weigh 5.0 mg of the powder.
- Carefully transfer the weighed powder into a 5 mL Class A volumetric flask.
- Dissolution:
 - Add approximately 3-4 mL of anhydrous DMSO to the volumetric flask containing the Quercetin-d5 powder.
 - Cap the flask and vortex gently for 1-2 minutes to facilitate dissolution.
 - If the powder is not fully dissolved, place the flask in a sonicator bath for 5-10 minutes. Visually inspect to ensure no solid particles remain.
- Final Volume Adjustment:
 - Once the Quercetin-d5 is completely dissolved, add DMSO to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
 - Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into small, single-use aliquots in amber or light-blocking cryovials. This prevents degradation from repeated freeze-thaw cycles and light exposure.
 - Clearly label each vial with the compound name (Quercetin-d5), concentration (1 mg/mL), solvent (DMSO), preparation date, and your initials.
 - Store the aliquoted stock solution at -80°C for long-term stability (up to 1 year).

3.3. Safety Precautions

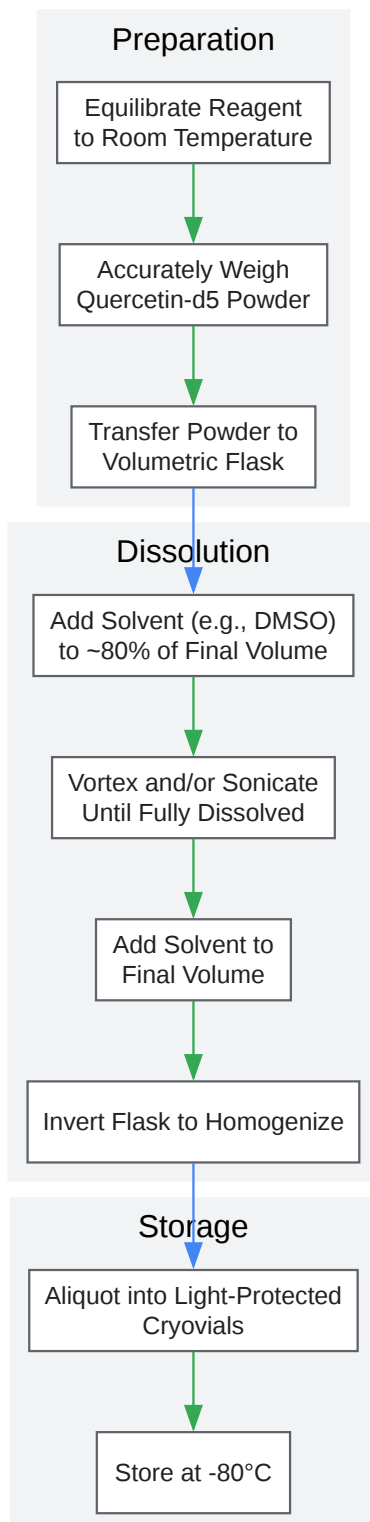
- Handle Quercetin-d5 powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.

- DMSO can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for Quercetin-d5 and DMSO before handling.

Visualizations

Diagram 1: Experimental Workflow

Workflow for Quercetin-d5 Stock Solution Preparation

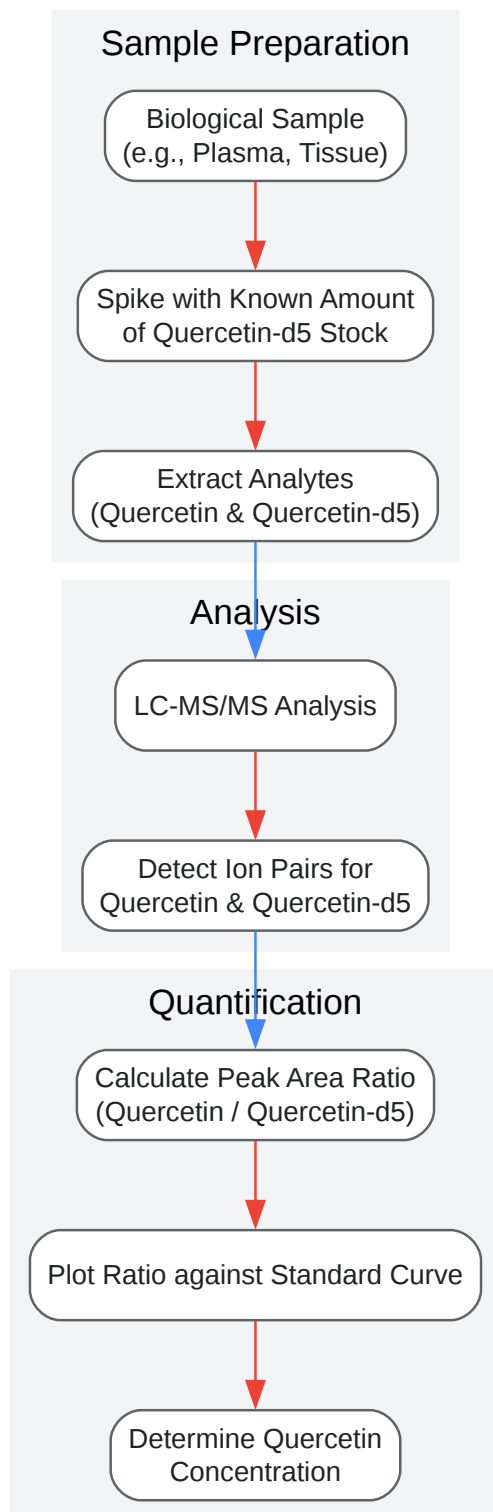


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Caption: Workflow for preparing a Quercetin-d5 stock solution.

Diagram 2: Application in Quantitative Analysis

Use of Quercetin-d5 as an Internal Standard

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Caption: Logical workflow for using Quercetin-d5 in bioanalysis.

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